

A Comprehensive Technical Guide to 2,4-Dichloro-5-methoxyaniline

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Compound of Interest

Compound Name: 2,4-Dichloro-5-methoxyaniline

Cat. No.: B1301479

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides an in-depth overview of **2,4-Dichloro-5-methoxyaniline**, a crucial building block in pharmaceutical synthesis.

Nomenclature

- IUPAC Name: **2,4-dichloro-5-methoxyaniline**[\[1\]](#)[\[2\]](#)
- Synonyms: A variety of synonyms are used to identify this compound, including:
 - 2,4-Dichloro-5-methoxybenzenamine[\[1\]](#)
 - 5-Amino-2,4-dichloroanisole[\[3\]](#)
 - 4,6-Dichloro-m-anisidine[\[1\]](#)
 - (2,4-dichloro-5-methoxy-phenyl)amine[\[2\]](#)
 - Bosutinib Impurity 25[\[1\]](#)

Chemical and Physical Properties

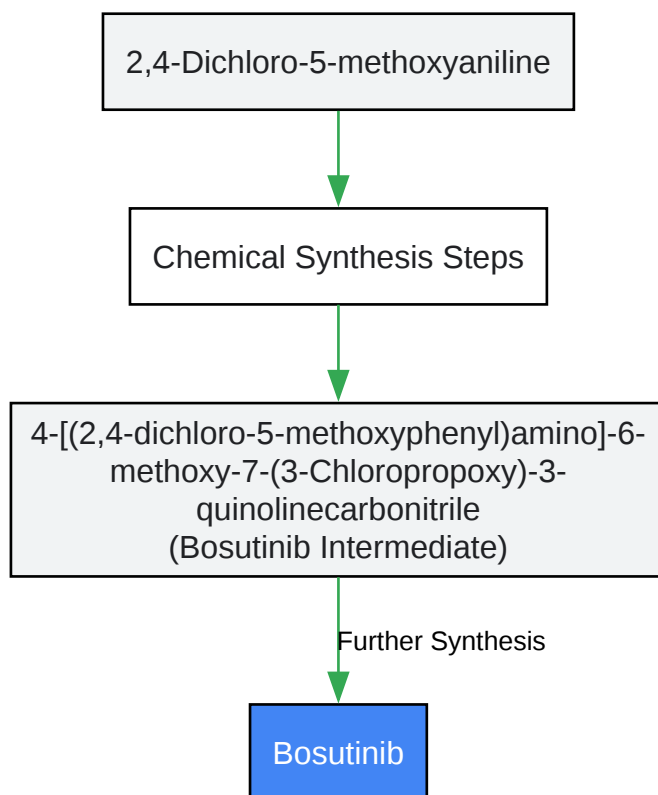
The intrinsic properties of **2,4-Dichloro-5-methoxyaniline** are critical for its application in further chemical synthesis. The presence of dichloro- and methoxy- substituents on the aniline

ring significantly influences the molecule's chemical and physical characteristics, which in turn dictates its reactivity and potential uses.[4]

Property	Value
CAS Number	98446-49-2[1][2][5][6]
Molecular Formula	C ₇ H ₇ Cl ₂ NO[1][2]
Molecular Weight	192.04 g/mol [1]
Appearance	Pale Brown Solid[6]
Melting Point	49.5-51.1 °C[5], 51 °C[6], 50-53 °C[4]
Boiling Point	290.1 ± 35.0 °C[4][6]
Density	1.375 ± 0.06 g/cm ³ [6]
Solubility	Chloroform (Slightly), Methanol (Slightly)[6]

Application in Pharmaceutical Synthesis

2,4-Dichloro-5-methoxyaniline is a key starting material in the synthesis of the tyrosine kinase inhibitor Bosutinib, which is used for the treatment of chronic myelogenous leukemia.[3] [4] The specific arrangement of functional groups within this molecule makes it an ideal intermediate for constructing the complex quinoline core of Bosutinib.[3]



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Simplified workflow for the synthesis of Bosutinib.

Experimental Protocol: Synthesis of 2,4-Dichloro-5-methoxyaniline

The following is a general procedure for the synthesis of **2,4-Dichloro-5-methoxyaniline** from N-(2,4-dichloro-5-methoxyphenyl)acetamide.[5]

Materials:

- N-(2,4-dichloro-5-methoxyphenyl)acetamide
- Ethanol
- Water
- Concentrated hydrochloric acid

Procedure:

- N-(2,4-dichloro-5-methoxyphenyl)acetamide (100.7 g, 0.43 mol) is suspended in a mixture of ethanol (500 g), water (500 g), and concentrated hydrochloric acid (300 g, 3 mol).^[5]
- The mixture is stirred and heated to 70 °C. The reaction is maintained for 12 hours, resulting in a brown solution.^[5]
- After the reaction is complete, approximately 200 g of ethanol is evaporated under reduced pressure.^[5]
- The remaining mixture is stirred and cooled to room temperature.^[5]
- After standing for 2 hours, the precipitated solid is collected by filtration.^[5]
- The solid is washed with water (2 x 200 g).^[5]
- The final product is dried under vacuum at 35 °C to yield **2,4-dichloro-5-methoxyaniline** (69.4 g, 84% yield) as a light tan solid.^[5]

Confirmation of Structure:

- ¹H NMR (400 MHz, DMSO-d₆): δ= 3.76 (s, 3H), 5.13 (br s, 2H), 6.58 (s, 1H), 7.23 (s, 1H).^[5]
- Mass Spectrometry (EI): m/z (relative abundance) = 191 (100).^[5]

Safety and Handling

2,4-Dichloro-5-methoxyaniline is considered hazardous. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[7] It may also cause respiratory irritation.^{[7][8]}

Precautionary Measures:

- Use only outdoors or in a well-ventilated area.^[7]
- Wear protective gloves, protective clothing, eye protection, and face protection.^[7]

- Wash face, hands, and any exposed skin thoroughly after handling.[7]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[7]

In case of exposure, it is crucial to seek fresh air if inhaled, rinse the skin and eyes with plenty of water, and seek medical attention.[7]

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